

discovery and history of Jacoumaric acid

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An In-depth Technical Guide to **Jacoumaric Acid**

This guide provides a detailed overview of the current scientific understanding of **Jacoumaric acid**, a naturally occurring triterpenoid. The information is intended for researchers, scientists, and professionals in the field of drug development.

Introduction

Jacoumaric acid is a complex triterpenoid that has been identified in a limited number of natural sources. Its chemical structure suggests potential biological activities, though research into its specific properties remains in the early stages. This document synthesizes the available data on its discovery, chemical properties, natural occurrences, and biological activities.

Discovery and History

The precise first discovery and characterization of **Jacoumaric acid** are not extensively documented in readily available literature. However, its isolation has been reported in specific phytochemical studies. One notable mention is its isolation from the aerial parts of Syzygium samarangense (also known as the wax apple or Java apple).[1] Another significant finding was its identification in the feces of the complex-toothed flying squirrel (Trogopterus xanthipes), a component of traditional Chinese medicine.

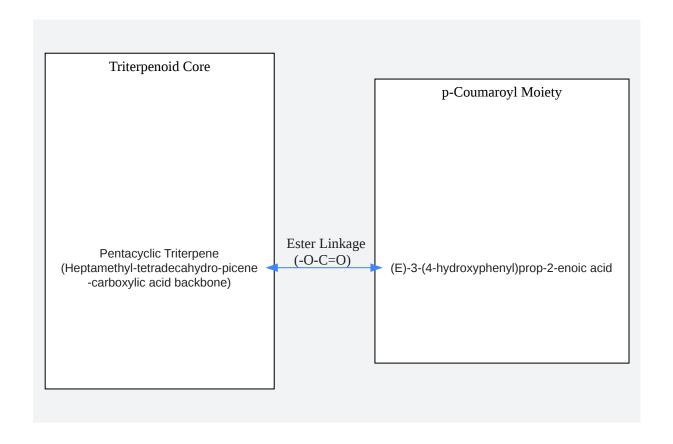
It is important to distinguish **Jacoumaric acid** from the structurally simpler and more widely studied p-Coumaric acid. While both are natural products, **Jacoumaric acid** is a significantly larger and more complex molecule.[2][3][4][5][6]



Chemical Properties and Structure

Jacoumaric acid is a C39 triterpenoid with the molecular formula $C_{39}H_{54}O_6$ and a molecular weight of approximately 618.8 g/mol .[2] Its systematic IUPAC name is (1S,2R,4aS,6aS,6bR,10R,11R,12aR,14bS)-11-hydroxy-10-[(E)-3-(4-hydroxyphenyl)prop-2-enoyl]oxy-1,2,6a,6b,9,9,12a-heptamethyl-2,3,4,5,6,6a,7,8,8a,10,11,12,13,14b-tetradecahydro-1H-picene-4a-carboxylic acid.[2]

The structure of **Jacoumaric acid** is characterized by a pentacyclic triterpene core linked to a p-coumaroyl moiety via an ester bond.



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Caption: Logical relationship in the structure of **Jacoumaric acid**.

Natural Occurrences



Jacoumaric acid has been isolated from the following natural sources:

- Plants:
 - Syzygium samarangense (Wax Apple): Isolated from the aerial parts of the plant.[1]
 - Diospyros melanoxylon (Coromandel Ebony): Reported as a constituent, although some studies on this plant have primarily focused on the isolation of p-Coumaric acid.[2]
- · Animal-derived material:
 - Feces of Trogopterus xanthipes (Complex-toothed flying squirrel): This material, known as
 "Goreishi" in Chinese medicine, contains Jacoumaric acid.[7]

Biological Activity

The biological activity of **Jacoumaric acid** has not been extensively studied. The most significant report on its bioactivity comes from research on compounds isolated from the feces of Trogopterus xanthipes.

Cytotoxicity

Jacoumaric acid has been evaluated for its cytotoxic effects against various human tumor cell lines.

Table 1: Cytotoxicity of Jacoumaric Acid

Cell Line	IC ₅₀ (μg/mL)
P-388 (Leukemia)	4.0
L-1210 (Leukemia)	4.2
KB (Oral Epidermoid Carcinoma)	10.0
A-549 (Lung Carcinoma)	> 20.0
HCT-8 (Colon Adenocarcinoma)	> 20.0
A-498 (Kidney Carcinoma)	> 20.0



Source: Numata, A., et al. (1991). Cytotoxic Triterpenes from a Chinese Medicine, Goreishi.

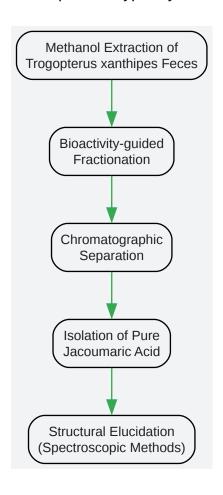
The data indicates that **Jacoumaric acid** exhibits moderate cytotoxic activity against leukemia cell lines (P-388 and L-1210) and weaker activity against KB cells. Its cytotoxicity against A-549, HCT-8, and A-498 cell lines was not significant at the concentrations tested.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological assays of **Jacoumaric acid** are not readily available in the public domain. The following is a general summary based on the available literature.

Isolation of Jacoumaric Acid from Trogopterus xanthipes Feces

The isolation of **Jacoumaric acid** from "Goreishi" was achieved through bioactivity-guided fractionation of a methanol extract. This process typically involves the following steps:





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Caption: General workflow for the isolation of **Jacoumaric acid**.

The structural elucidation of the isolated compound was performed using spectroscopic methods.[7]

Signaling Pathways and Mechanism of Action

Currently, there is no published research detailing the specific signaling pathways modulated by **Jacoumaric acid** or its precise mechanism of action. Further investigation is required to understand how it exerts its cytotoxic effects.

Synthesis

There are no reported methods for the chemical synthesis of **Jacoumaric acid** in the reviewed literature.

Future Directions

The existing data on **Jacoumaric acid**, although limited, suggests that it is a molecule with potential biological activity. Future research should focus on:

- Total Synthesis: Developing a synthetic route to obtain larger quantities for comprehensive biological evaluation.
- Mechanism of Action Studies: Investigating the molecular targets and signaling pathways responsible for its cytotoxic effects.
- Analog Development: Synthesizing derivatives to explore structure-activity relationships and potentially enhance its therapeutic index.
- Broader Biological Screening: Evaluating its activity in other disease models, such as inflammatory and infectious diseases.

Conclusion



Jacoumaric acid is a naturally occurring triterpenoid with demonstrated cytotoxic activity against specific cancer cell lines. However, the current body of knowledge is limited, with significant gaps in our understanding of its discovery, history, biosynthesis, and mechanism of action. This guide provides a summary of the available information and highlights the need for further research to fully elucidate the therapeutic potential of this complex natural product.

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